

YM-75440: A Squalene Synthase Inhibitor, Not a Coagulation Cascade Modulator

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Compound of Interest

Compound Name: YM-75440

Cat. No.: B1683502

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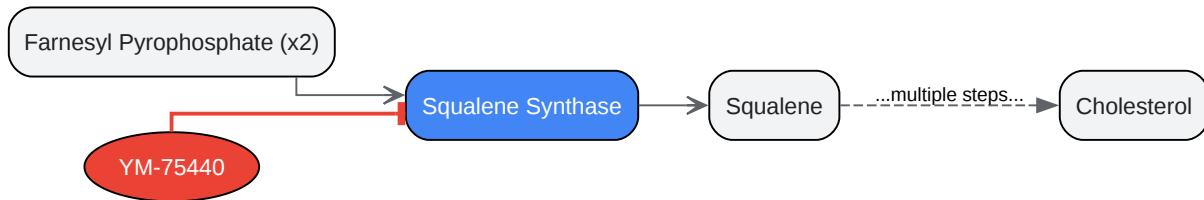
Initial research indicates that the premise of utilizing **YM-75440** for studying the coagulation cascade is incorrect. All available scientific literature identifies **YM-75440** as a potent and orally active inhibitor of squalene synthase, an enzyme critical to cholesterol biosynthesis, rather than a modulator of the blood clotting process.

This in-depth guide clarifies the established mechanism of action of **YM-75440** and provides a summary of its known biological effects, which are unrelated to the coagulation cascade. The information presented here is intended for researchers, scientists, and drug development professionals who may have encountered this compound in literature and require accurate information regarding its biological target and pathway.

Corrected Mechanism of Action: Inhibition of Cholesterol Biosynthesis

YM-75440 functions by targeting and inhibiting the enzyme squalene synthase.^{[1][2][3]} This enzyme catalyzes the first committed step in cholesterol biosynthesis, the reductive dimerization of two molecules of farnesyl pyrophosphate to form squalene. By blocking this step, **YM-75440** effectively reduces the production of cholesterol.^[2]

The pathway can be visualized as follows:



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Inhibition of Squalene Synthase by **YM-75440**.

Quantitative Data on Squalene Synthase Inhibition

Studies have quantified the inhibitory potency of **YM-75440** against squalene synthase from different species. This data highlights its efficacy as a cholesterol-lowering agent.

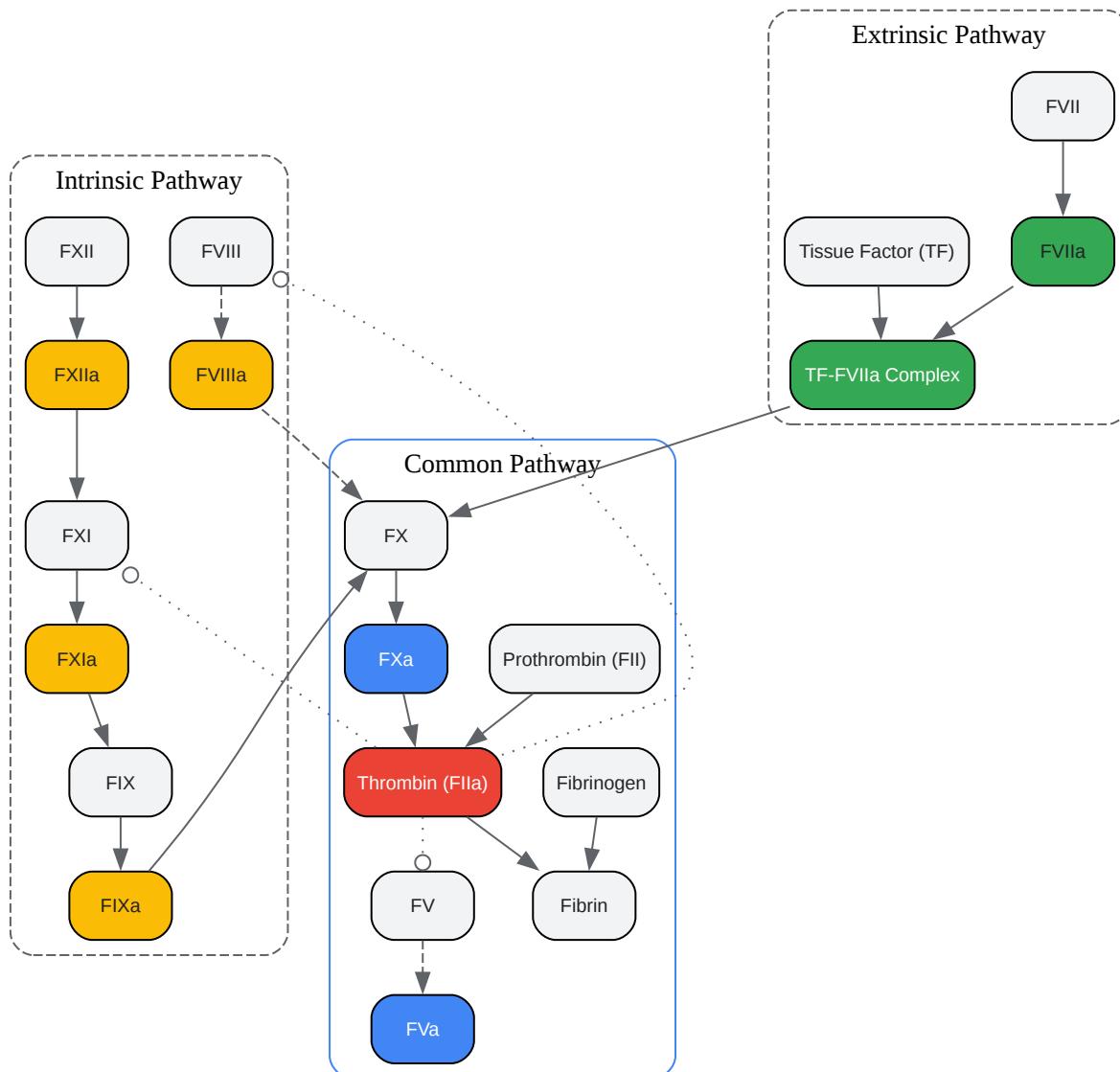
Enzyme Source	IC50 (nM)	Reference
Rat Squalene Synthase	150	
Human Squalene Synthase	63	[2][3][4]
HepG2 Cell-derived Enzyme	63	[2][3][4][5]

Preclinical Efficacy

Oral administration of **YM-75440** has been shown to significantly reduce plasma total cholesterol and triglyceride levels in animal models.[2][3][4][5] Notably, it was reported to have a reduced tendency to elevate plasma transaminase levels, a potential side effect associated with some other lipid-lowering agents.[2][3][4][5]

The Coagulation Cascade: An Unrelated Pathway

For clarity, the coagulation cascade is a complex series of proteolytic events involving numerous clotting factors that culminate in the formation of a fibrin clot. This process is essential for hemostasis, the cessation of bleeding. The cascade is traditionally divided into the intrinsic, extrinsic, and common pathways.



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Simplified overview of the Coagulation Cascade.

There is no scientific evidence to suggest that **YM-75440** interacts with any of the factors or processes within this cascade. Therefore, experimental protocols for studying its effects on coagulation parameters such as prothrombin time (PT) or activated partial thromboplastin time (aPTT) are not applicable.

Conclusion

The compound **YM-75440** is a squalene synthase inhibitor with potential applications in the treatment of hyperlipidemia. Its mechanism of action is firmly established within the cholesterol biosynthesis pathway. The assertion that **YM-75440** is a tool for studying the coagulation cascade is not supported by the available scientific data. Researchers and professionals in drug development should focus on its lipid-lowering properties and its effects on steroidogenesis.

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